

3,6-Dichloropyridazine-4-carboxylic acid safety data sheet

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Compound of Interest

Compound Name: 3,6-Dichloropyridazine-4-carboxylic acid

Cat. No.: B042499

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An In-depth Technical Guide to the Safe Handling of **3,6-Dichloropyridazine-4-carboxylic Acid**

Introduction

3,6-Dichloropyridazine-4-carboxylic acid is a halogenated heterocyclic compound increasingly utilized as a key building block in medicinal chemistry and drug development.[1][2] Its unique structure, featuring a pyridazine core substituted with two chlorine atoms and a carboxylic acid group, makes it a versatile synthon for creating novel bioactive molecules, including those with antimicrobial properties.[3] However, the very reactivity that makes this compound valuable also necessitates a thorough understanding and implementation of rigorous safety protocols.

This guide is designed for researchers, scientists, and drug development professionals. It moves beyond a simple recitation of safety data sheet (SDS) information to provide a deeper, field-proven perspective on risk assessment, hazard mitigation, and emergency preparedness. Our objective is to empower laboratory personnel with the knowledge to handle this chemical not just safely, but with scientific foresight, ensuring both personal safety and the integrity of their research.

Section 1: Chemical and Physical Identity

A foundational aspect of laboratory safety is a comprehensive understanding of the material's identity and physical properties. This information is the cornerstone of a preliminary risk assessment, influencing everything from storage conditions to the selection of appropriate personal protective equipment (PPE). For instance, knowing that this compound is a solid helps in anticipating the primary exposure risk—inhalation of dust during weighing and transfer operations.

Identifier	Value	Source
Chemical Name	3,6-Dichloropyridazine-4-carboxylic acid	[4]
CAS Number	51149-08-7	[5][6]
Molecular Formula	C ₅ H ₂ Cl ₂ N ₂ O ₂	[4][5]
Molecular Weight	192.99 g/mol	[4][5]
Synonyms	3,6-Dichloro-4-pyridazinecarboxylic acid	[6]

Physical Property	Value	Source
Appearance	Off-white solid	[5]
Melting Point	142 °C (with decomposition)	[1][2]
Purity	Typically ≥98%	[1]

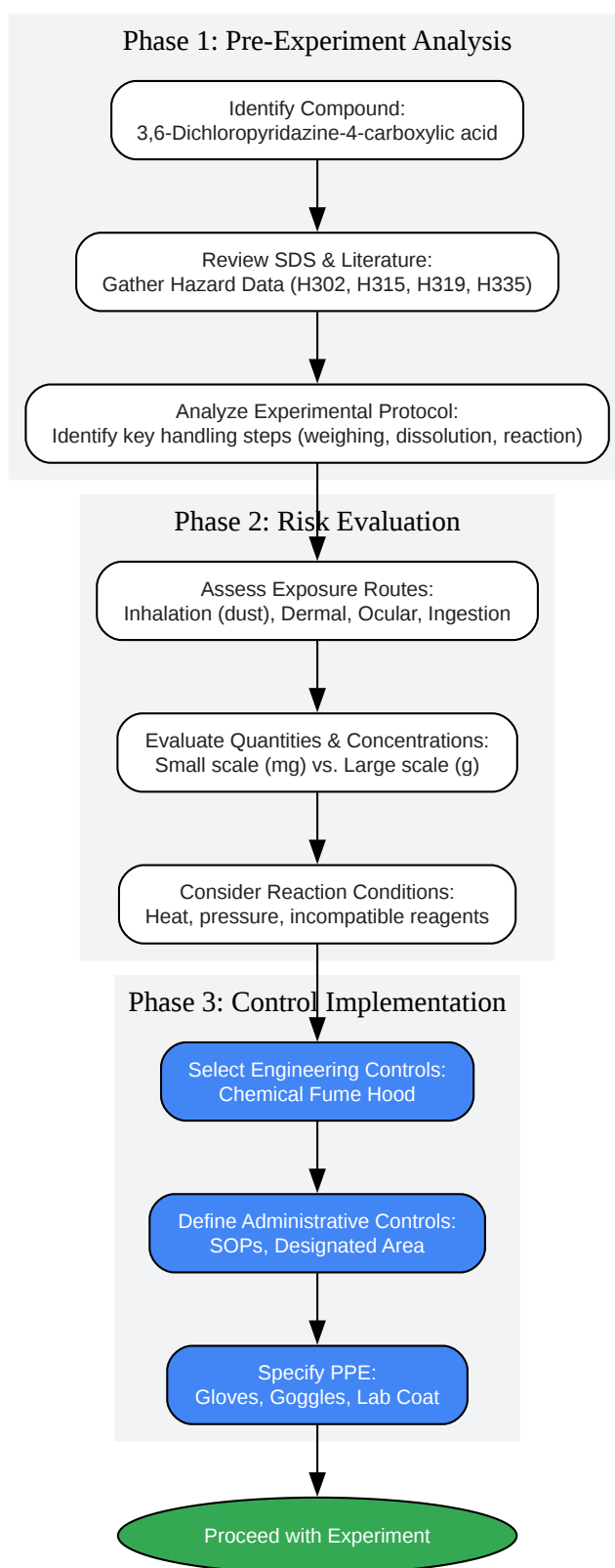
Section 2: Hazard Identification and Risk Assessment

3,6-Dichloropyridazine-4-carboxylic acid is classified under the Globally Harmonized System (GHS) with specific hazard warnings that demand careful consideration. The primary risks are associated with acute toxicity and irritation.[5]

GHS Classification	Details
Pictogram	GHS07 (Exclamation Mark)
Signal Word	Warning
Hazard Statements	H302: Harmful if swallowed.[5] H315: Causes skin irritation.[1][5] H319: Causes serious eye irritation.[1][5] H335: May cause respiratory irritation.[1][5]
Hazard Classes	Acute Toxicity, Oral (Category 4) Skin Irritation (Category 2) Serious Eye Irritation (Category 2) Specific Target Organ Toxicity – Single Exposure (Category 3, Respiratory System)

Expertise Insight: Deconstructing the Hazards The hazards presented by this molecule are a direct consequence of its chemical structure. The carboxylic acid group imparts acidity, which contributes to its irritant properties. The chlorinated pyridazine core, while essential for its synthetic utility, means that thermal decomposition can release toxic and corrosive gases like hydrogen chloride and nitrogen oxides.[5][7] Therefore, risk assessment must extend beyond simple contact hazards to include potential reactions and decomposition products.

The following diagram outlines a logical workflow for conducting an initial risk assessment before handling this compound.

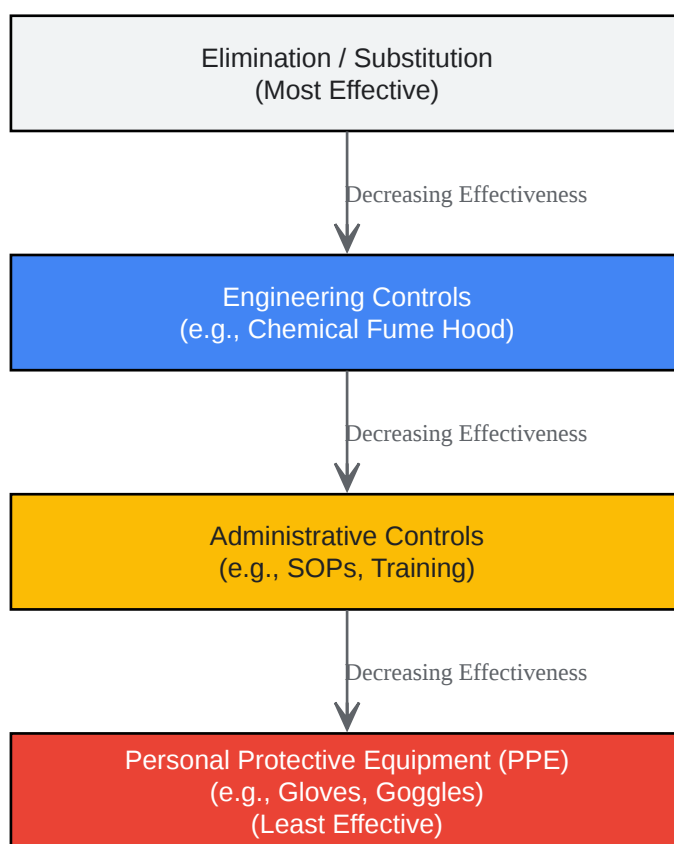


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Caption: Logical workflow for initial risk assessment.

Section 3: The Hierarchy of Controls: Safe Handling and Engineering Practices

Effective safety management relies on the "Hierarchy of Controls," a framework that prioritizes the most effective measures for mitigating risk.



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Caption: Hierarchy of Controls for risk mitigation.

- Elimination/Substitution: In targeted research, eliminating or substituting a required building block like this is often not feasible.
- Engineering Controls: This is the primary and most critical line of defense. All handling of **3,6-Dichloropyridazine-4-carboxylic acid** solid and its solutions must be performed within a certified chemical fume hood.^[7] This is non-negotiable.

- Causality: The compound is a known respiratory irritant (H335).[5] A fume hood provides constant airflow to capture and exhaust dust and vapors, preventing them from entering the operator's breathing zone. It is the only reliable method to control this hazard at the source.
- Administrative Controls: These are the procedures and practices that reinforce safety.
 - Designated Areas: Clearly label a specific area within the fume hood for handling this compound to prevent cross-contamination.
 - Safe Work Practices: Always wash hands thoroughly after handling.[5] Do not eat, drink, or smoke in the laboratory.[5]
- Personal Protective Equipment (PPE): PPE is the final barrier between the researcher and the chemical. It does not eliminate the hazard, but it protects against exposure when other controls fail.

PPE Type	Specification	Rationale
Hand Protection	Nitrile gloves (inspect before use).	Protects against skin irritation (H315). Proper removal technique is crucial to avoid contaminating skin.[8]
Eye Protection	Tight-sealing safety goggles or a face shield.	Protects against serious eye irritation (H319) from splashes or airborne dust.[7]
Body Protection	A full-length laboratory coat, closed-toed shoes.	Prevents contact with clothing and skin. A chemically resistant apron may be required for larger quantities.
Respiratory	NIOSH/MSHA-approved N95 respirator.	Required if working outside a fume hood (not recommended) or during spill cleanup where dust may be generated.[1][7]

Section 4: Standard Operating Procedures for Use and Storage

Protocol 1: Weighing and Preparing a Solution

This protocol is designed to minimize dust generation and exposure.

- **Preparation:** Don all required PPE (gloves, goggles, lab coat). Ensure the chemical fume hood sash is at the appropriate working height.
- **Staging:** Place an analytical balance, weigh paper/boat, spatula, beaker, and the chosen solvent inside the fume hood.
- **Tare:** Place the weigh paper on the balance and tare it.
- **Transfer:** Slowly open the reagent bottle. Use a clean spatula to carefully transfer the desired amount of the off-white solid to the weigh paper. Avoid any sudden movements that could create dust. Close the reagent bottle immediately.
- **Dissolution:** Carefully transfer the weighed solid into the beaker. Use the target solvent to rinse the weigh paper into the beaker to ensure a complete quantitative transfer. Add the remaining solvent and stir until dissolved.
- **Cleanup:** Dispose of the used weigh paper and any contaminated items in a designated solid hazardous waste container inside the fume hood.
- **Decontamination:** Wipe down the spatula and the balance surface with a damp cloth before removing them from the fume hood.

Storage and Incompatibility

Proper storage is a critical, proactive safety measure.

- **Conditions:** Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[5\]](#)[\[9\]](#)
- **Causality:** Segregation from incompatible materials is vital to prevent uncontrolled and potentially violent reactions. The acidic nature of the compound makes it reactive with bases,

while its organic structure makes it susceptible to strong oxidizing agents.^[5]^[10]

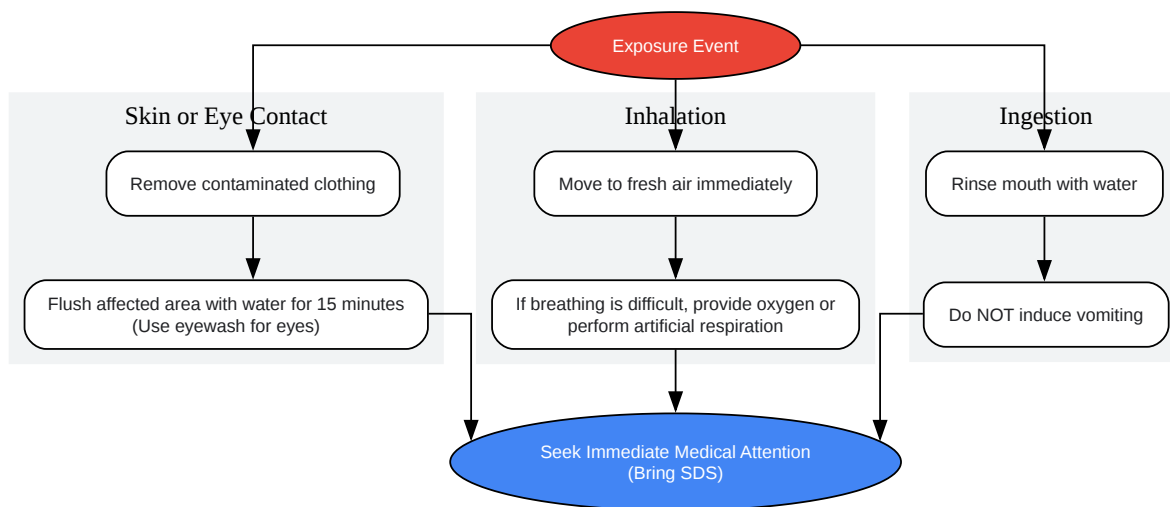
Incompatible Materials	Potential Hazard
Strong Oxidizing Agents	May cause fire or explosion.
Strong Bases	Exothermic neutralization reaction.
Strong Acids	May cause decomposition.

Section 5: Emergency Response and First Aid

Preparation is key to managing emergencies effectively. All laboratory personnel must know the location of safety showers, eyewash stations, and spill kits.

Spill Response Protocol (for small laboratory spills <5g)

- **Evacuate & Alert:** Alert personnel in the immediate area. Evacuate if the spill is large or you feel unwell.
- **Isolate:** Restrict access to the spill area.
- **Protect:** Don appropriate PPE, including an N95 respirator, gloves, and goggles.
- **Contain & Clean:** Gently cover the spill with an inert absorbent material (e.g., vermiculite, sand). Do not use combustible materials like paper towels.
- **Collect:** Carefully sweep up the absorbed material and place it into a labeled, sealed container for hazardous waste disposal.^[5] Avoid creating dust.
- **Decontaminate:** Wipe the spill area with soap and water.
- **Dispose:** Dispose of all contaminated materials as hazardous waste according to institutional guidelines.^[5]



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Caption: Emergency response workflow for personal exposure.

First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Call a physician if symptoms occur.[5]
Skin Contact	Take off contaminated clothing immediately. Wash off with plenty of soap and water for at least 15 minutes. If skin irritation persists, seek medical attention.[5][9]
Eye Contact	Rinse cautiously with water for several minutes, holding eyelids open. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Get immediate medical attention.[5][9]
Ingestion	Rinse mouth thoroughly with water. Do NOT induce vomiting. Call a POISON CENTER or doctor if you feel unwell.[5][9]

Section 6: Toxicological and Ecological Profile

Toxicological Summary The primary toxicological concerns are acute. No chronic exposure data or carcinogenicity information is readily available.[5] This lack of data reinforces the need for the precautionary principle—all exposures should be minimized. The known effects are:

- **Acute Oral Toxicity:** Harmful if swallowed.[5]
- **Irritation:** Causes irritation to the skin, eyes, and respiratory system.[5]

Ecological Information and Disposal Current data suggests the compound is not classified as hazardous to the environment and is not expected to persist in wastewater treatment plants.[5] However, this does not mean it can be disposed of in regular waste streams.

- **Expertise Insight:** As a chlorinated heterocyclic compound, it should always be treated as hazardous waste. The potential for the formation of harmful organochlorine byproducts in the

environment necessitates responsible disposal.

- Disposal Protocol: All waste, including empty containers and contaminated materials, must be disposed of through an approved hazardous waste disposal plant, in accordance with local, state, and federal regulations.[5]

Conclusion

3,6-Dichloropyridazine-4-carboxylic acid is a valuable tool for chemical innovation, but its safe use is paramount. A safety-conscious culture, built on a foundation of understanding the "why" behind procedures, is the most robust defense against laboratory accidents. By integrating engineering controls, meticulous work practices, and appropriate PPE, researchers can confidently and safely harness the synthetic potential of this compound. This guide serves as a dynamic resource; always cross-reference it with the most current Safety Data Sheet from your supplier and your institution's specific safety protocols.

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